

# Essential Guide to the Safe Disposal of NP3-253

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## Compound of Interest

Compound Name: NP3-253

Cat. No.: B15610571

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For Researchers, Scientists, and Drug Development Professionals: A Procedural Overview for the Proper Management and Disposal of the Research-Grade Compound **NP3-253**.

This document provides crucial safety and logistical information for the handling and disposal of **NP3-253**, an orally active NLRP3 inhibitor used in laboratory research. Adherence to these procedures is vital for ensuring laboratory safety and environmental compliance. As a matter of best practice, always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines and local regulations before proceeding with any disposal protocol.

## Chemical and Physical Properties of NP3-253

A summary of the known quantitative data for **NP3-253** is presented below. This information is essential for understanding the compound's characteristics for safe handling and storage.

Property	Value
Molecular Formula	C <sub>19</sub> H <sub>23</sub> F <sub>3</sub> N <sub>4</sub> O
Molecular Weight	380.41 g/mol
Appearance	Solid
Solubility	Soluble in DMSO
Storage (Solid)	Store at -20°C for long-term storage.
Storage (in Solvent)	Store at -80°C for up to 6 months.

## Experimental Protocols for Disposal

While a specific Safety Data Sheet (SDS) for **NP3-253** is not publicly available, the following general experimental protocols for the disposal of research-grade solid chemical compounds and their solutions should be followed. These procedures are based on standard laboratory safety guidelines.

### Protocol 1: Disposal of Solid **NP3-253** Waste

- Personal Protective Equipment (PPE): Before handling, ensure you are wearing appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves.
- Waste Collection:
  - Collect any unused or waste **NP3-253** solid in a clearly labeled, sealed container.
  - The container must be compatible with the chemical and properly labeled as "Hazardous Waste."
  - The label should include the full chemical name ("**NP3-253**"), the quantity, and the date.
- Waste Segregation: Store the hazardous waste container in a designated, secure area, segregated from incompatible materials.
- EHS Pickup: Arrange for the disposal of the container through your institution's EHS department. Do not attempt to dispose of solid chemical waste in regular trash.

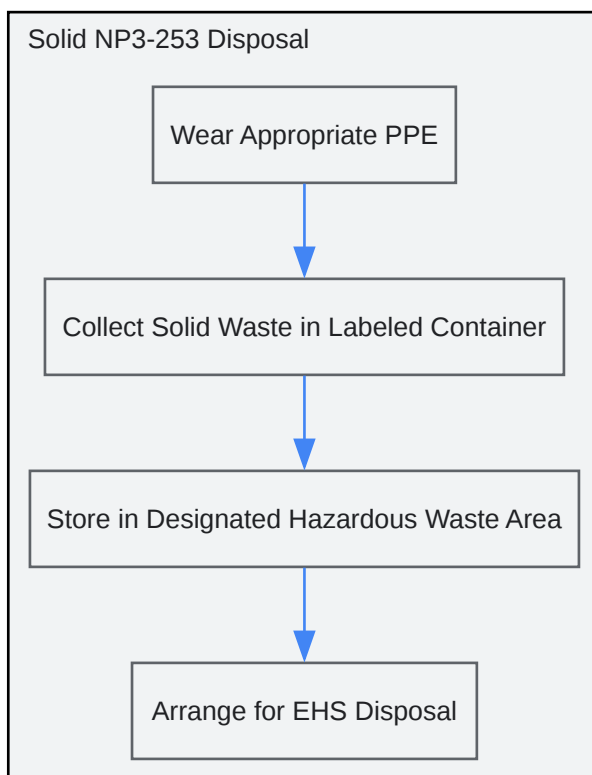
### Protocol 2: Disposal of **NP3-253** in DMSO Solution

- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves suitable for handling DMSO.
- Waste Collection:
  - Collect all solutions containing **NP3-253** in a designated, leak-proof, and sealed waste container.

- The container must be clearly labeled as "Hazardous Waste" and should specify the contents: "**NP3-253** in DMSO" and the approximate concentration.
- Waste Segregation: Store the liquid hazardous waste container in a designated secondary containment bin to prevent spills. Keep it segregated from incompatible waste streams, such as aqueous solutions or acids.
- EHS Pickup: Contact your institution's EHS office to schedule a pickup for the liquid hazardous waste. Do not pour DMSO solutions down the drain.<sup>[1]</sup>

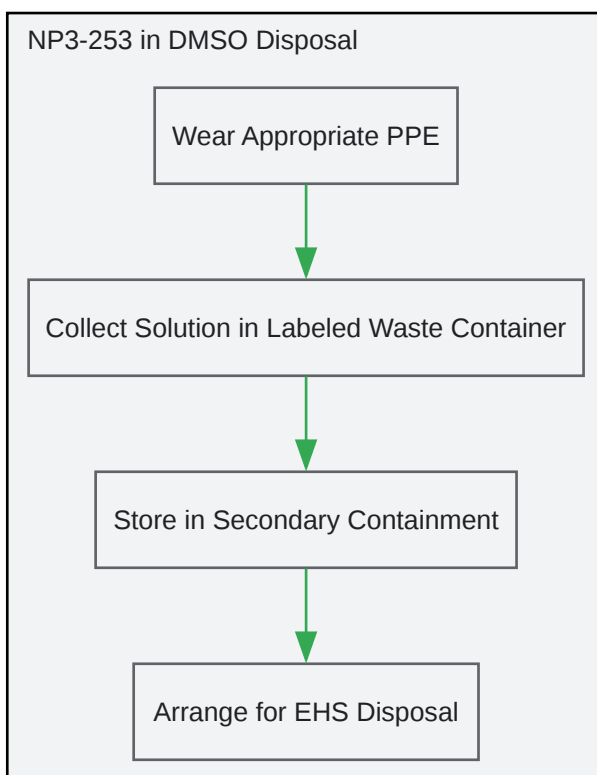
## Procedural Workflow and Logical Relationships

The following diagrams illustrate the logical steps for the safe disposal of **NP3-253** in both solid and liquid forms.



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Caption: Disposal workflow for solid **NP3-253**.



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Caption: Disposal workflow for **NP3-253** in DMSO.

Disclaimer: The information provided is based on general laboratory safety principles. It is not a substitute for a formal Safety Data Sheet (SDS) or the specific guidelines provided by your institution's Environmental Health and Safety department. Always prioritize your local regulations and consult with your EHS officer for definitive disposal procedures.

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## References

- 1. [uwaterloo.ca](http://uwaterloo.ca) [[uwaterloo.ca](http://uwaterloo.ca)]

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